analytical methods for "2-Amino-3-cyclohexylpropan-1-ol" quantification

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Compound of Interest

Compound Name: *2-Amino-3-cyclohexylpropan-1-ol*

Cat. No.: *B1274481*

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An Application Guide to the Quantitative Analysis of **2-Amino-3-cyclohexylpropan-1-ol**

Abstract

This comprehensive application note provides detailed analytical methods and protocols for the accurate quantification of **2-Amino-3-cyclohexylpropan-1-ol**. This chiral amino alcohol is a valuable building block in pharmaceutical synthesis, making its precise measurement critical for process control, quality assurance, and pharmacokinetic studies. We present two primary chromatographic techniques: Gas Chromatography-Mass Spectrometry (GC-MS) following derivatization and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) for direct analysis. Additionally, a protocol for chiral separation using High-Performance Liquid Chromatography (HPLC) is detailed. This guide is designed for researchers, analytical scientists, and drug development professionals, offering field-proven insights into method selection, protocol execution, and data validation, in alignment with international regulatory standards.

Introduction: The Analytical Challenge

2-Amino-3-cyclohexylpropan-1-ol is a non-polar molecule characterized by two key functional groups: a primary amine (-NH2) and a primary alcohol (-OH). These polar moieties

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impart properties that present a distinct analytical challenge:

- Low Volatility: The hydrogen-bonding capacity of the amine and alcohol groups makes the molecule non-volatile, precluding direct analysis by Gas Chromatography (GC).[1][2]
- High Polarity: The molecule exhibits strong polarity, leading to poor retention on traditional reversed-phase liquid chromatography columns.
- Chirality: The presence of a stereocenter means the molecule exists as two enantiomers, (R)- and (S)-**2-Amino-3-cyclohexylpropan-1-ol**. In pharmaceutical applications, it is often essential to separate and quantify these isomers individually, as they can exhibit different pharmacological activities.[3][4]

This guide provides robust solutions to overcome these challenges, ensuring high-quality, reproducible data suitable for regulatory submission.

Method Selection: Choosing the Right Tool

The optimal analytical technique depends on the sample matrix, the required sensitivity, and whether chiral separation is necessary.

- Gas Chromatography-Mass Spectrometry (GC-MS): This method is ideal for volatile and thermally stable compounds. For **2-Amino-3-cyclohexylpropan-1-ol**, derivatization is mandatory to block the polar functional groups and increase volatility.[2][5] It is an excellent choice for purity assessments and quantification in relatively clean sample matrices.
- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): This is the preferred method for complex biological matrices like plasma or tissue homogenates.[6] Its high sensitivity and selectivity often allow for the direct quantification of the analyte with minimal sample cleanup and without derivatization.[7][8]
- Chiral High-Performance Liquid Chromatography (HPLC): When the goal is to resolve and quantify the individual enantiomers, HPLC with a chiral stationary phase (CSP) is the most common and effective approach.[3][4]

Method 1: Quantification by GC-MS with Silylation

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Principle and Rationale

To analyze **2-Amino-3-cyclohexylpropan-1-ol** by GC, we must first convert it into a more volatile and thermally stable form. Silylation is a robust derivatization technique where the active hydrogens on the amine and hydroxyl groups are replaced by a non-polar trimethylsilyl (TMS) group.[1] Reagents like N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) are highly effective for this purpose. The resulting TMS-derivatized analyte exhibits excellent chromatographic behavior, producing sharp, symmetrical peaks.

Experimental Workflow

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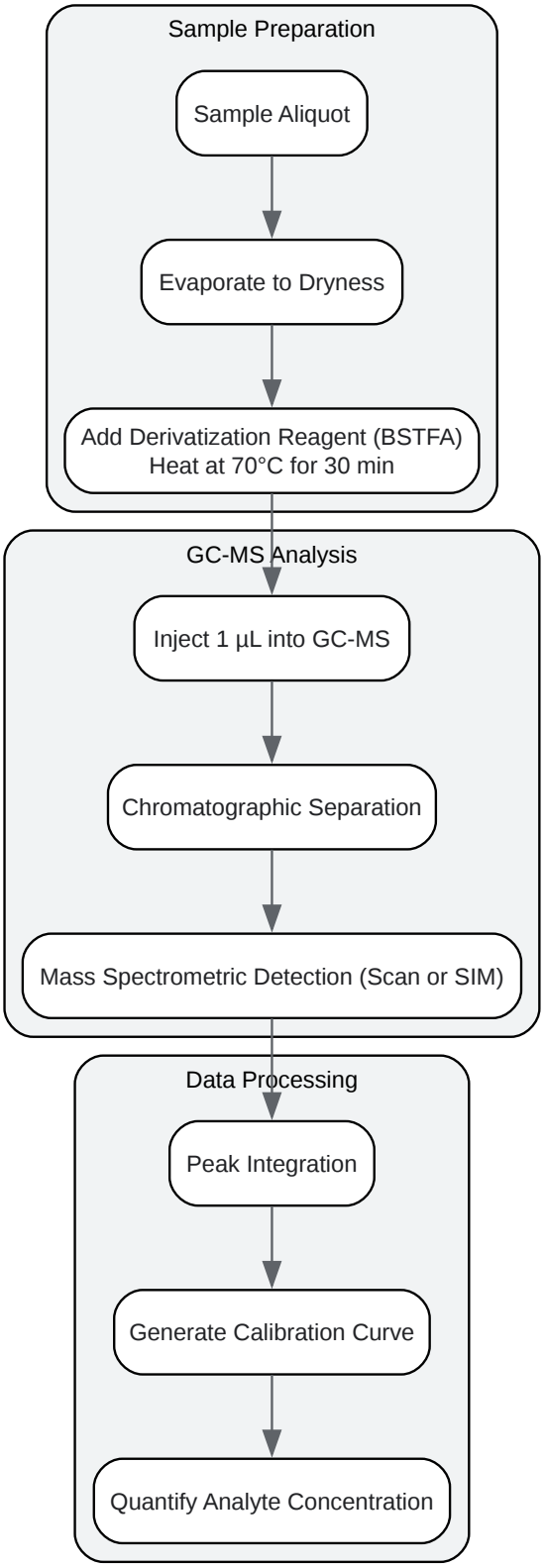

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Caption: Workflow for GC-MS analysis of **2-Amino-3-cyclohexylpropan-1-ol**.

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Detailed Protocol

A. Reagents and Materials

- **2-Amino-3-cyclohexylpropan-1-ol** analytical standard
- N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS)
- Pyridine or Acetonitrile (Anhydrous, GC grade)
- Internal Standard (IS), e.g., 2-Amino-3-phenyl-1-propanol
- Nitrogen gas for evaporation
- GC vials with inserts

B. Preparation of Standards and Samples

- Stock Solutions: Prepare 1 mg/mL stock solutions of the analytical standard and the internal standard in methanol.
- Calibration Standards: Prepare a series of calibration standards by spiking appropriate volumes of the standard stock solution into a solvent (e.g., acetonitrile) to achieve concentrations from 0.1 µg/mL to 50 µg/mL.
- Sample Preparation:
  - Pipette 100 µL of the sample (or calibration standard) into a GC vial insert.
  - Add 10 µL of the internal standard solution.
  - Evaporate the solvent to complete dryness under a gentle stream of nitrogen at 40°C. It is critical to remove all moisture, as it can interfere with the silylation reaction.[2]
- Derivatization:
  - To the dry residue, add 50 µL of anhydrous pyridine (or acetonitrile) and 50 µL of BSTFA + 1% TMCS.

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- Cap the vial tightly and vortex for 30 seconds.
- Heat the vial at 70°C for 30 minutes in a heating block or oven.
- Cool to room temperature before analysis.

C. Instrumental Parameters

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Parameter	Recommended Setting	Rationale
GC System	Agilent 8890 or equivalent	Provides reliable and reproducible chromatographic performance.
Column	30 m x 0.25 mm ID, 0.25 µm film thickness (e.g., HP-5ms, DB-5ms)	A non-polar 5% phenyl-methylpolysiloxane phase offers excellent separation for a wide range of derivatives.
Inlet Temperature	270°C	Ensures rapid volatilization of the derivatized analyte without thermal degradation.
Injection Mode	Splitless (1 µL injection volume)	Maximizes sensitivity for trace-level analysis.
Carrier Gas	Helium, constant flow at 1.2 mL/min	Inert carrier gas providing optimal separation efficiency.
Oven Program	Initial: 100°C, hold 1 min. Ramp: 15°C/min to 280°C, hold 5 min.	A temperature gradient effectively separates the analyte from solvent and other potential contaminants.
MS System	Agilent 5977 or equivalent	A single quadrupole or ion trap MS provides sufficient mass accuracy and sensitivity.
Ion Source Temp.	230°C	Standard temperature for electron ionization.
Quadrupole Temp.	150°C	Standard temperature for the mass filter.
Acquisition Mode	Selected Ion Monitoring (SIM)	Enhances sensitivity and selectivity by monitoring characteristic ions of the derivatized analyte.

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Monitored Ions	Hypothetical: m/z for di-TMS derivative (e.g., M-15, and other key fragments)	Specific ions are chosen based on the fragmentation pattern of the derivatized compound.

Method 2: Quantification by LC-MS/MS

Principle and Rationale

LC-MS/MS is the benchmark for quantifying small molecules in complex biological fluids due to its superior sensitivity and specificity.[9] This method can directly measure **2-Amino-3-cyclohexylpropan-1-ol** without derivatization. A mixed-mode or HILIC (Hydrophilic Interaction Liquid Chromatography) column is used to achieve retention of the polar analyte.[7][8] Detection by tandem mass spectrometry operating in Multiple Reaction Monitoring (MRM) mode ensures that only the specific transition from a precursor ion to a product ion is monitored, effectively eliminating matrix interference.[10]

Experimental Workflow

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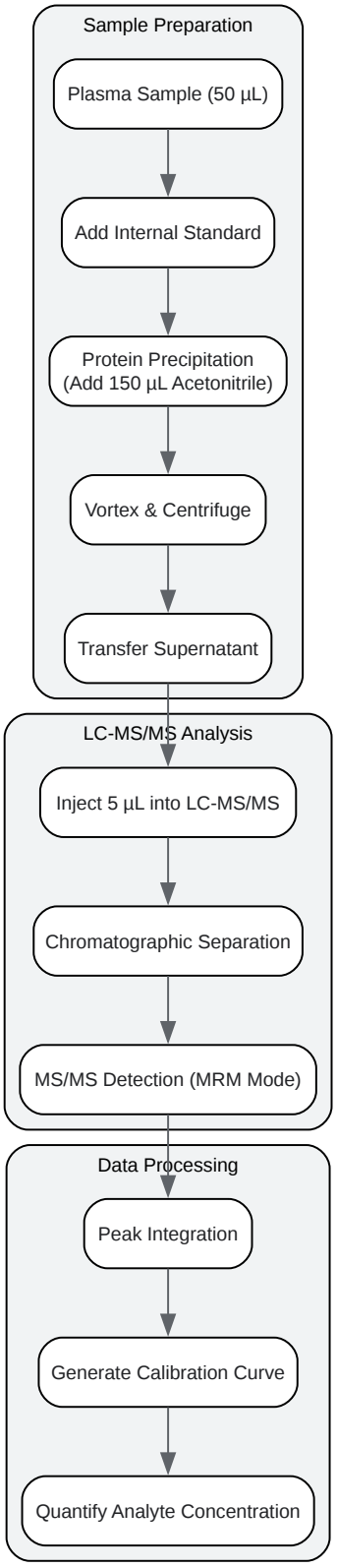

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Caption: Workflow for LC-MS/MS analysis of **2-Amino-3-cyclohexylpropan-1-ol**.

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Detailed Protocol

A. Reagents and Materials

- **2-Amino-3-cyclohexylpropan-1-ol** analytical standard
- Stable Isotope Labeled Internal Standard (SIL-IS), e.g., **2-Amino-3-cyclohexylpropan-1-ol**-d4
- Acetonitrile and Methanol (LC-MS grade)
- Formic Acid (LC-MS grade)
- Ultrapure Water
- 96-well collection plates

B. Preparation of Standards and Samples

- Stock Solutions: Prepare 1 mg/mL stock solutions of the standard and SIL-IS in methanol.
- Calibration Standards: Prepare calibration standards (0.1 ng/mL to 1000 ng/mL) by spiking the standard into a surrogate matrix (e.g., charcoal-stripped plasma).
- Sample Preparation (Protein Precipitation):
  - Pipette 50 µL of sample (plasma, urine, calibration standard, or QC) into a 1.5 mL microcentrifuge tube or 96-well plate.
  - Add 150 µL of Acetonitrile containing the SIL-IS (e.g., at 100 ng/mL). The cold acetonitrile serves to precipitate matrix proteins.
  - Vortex vigorously for 1 minute.
  - Centrifuge at 14,000 rpm for 10 minutes at 4°C to pellet the precipitated protein.
  - Carefully transfer the supernatant to a new vial or 96-well plate for injection.

C. Instrumental Parameters

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Parameter	Recommended Setting	Rationale
LC System	Waters Acquity UPLC, Shimadzu Nexera, or equivalent	A high-performance UPLC/UHPLC system is required for optimal resolution and throughput.
Column	Mixed-mode or HILIC column (e.g., Acclaim Trinity P1, Intrada Amino Acid) 50 x 2.1 mm, 3 µm	These stationary phases are designed to retain highly polar compounds that are not retained by C18 columns.[8]
Mobile Phase A	0.1% Formic Acid in Water	Aqueous mobile phase with an acid modifier to promote good peak shape and ionization.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Organic mobile phase.
Gradient	95% B to 40% B over 3 min, hold 1 min, return to 95% B and equilibrate for 2 min.	A gradient elution is essential for retaining and then eluting the polar analyte.[8]
Flow Rate	0.4 mL/min	A typical flow rate for a 2.1 mm ID column.
Column Temp.	40°C	Elevated temperature reduces mobile phase viscosity and can improve peak shape.
MS/MS System	Sciex 6500+, Waters Xevo TQ-S, or equivalent	A sensitive triple quadrupole mass spectrometer is necessary for achieving low limits of quantification.
Ionization Mode	Electrospray Ionization (ESI), Positive	The primary amine is readily protonated in positive ion mode, yielding a strong [M+H]+ signal.
MRM Transitions	Analyte: 158.2 -> 140.2 (Quantifier), 158.2 -> 122.2	Precursor ion is [M+H]+. Product ions are generated by

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	(Qualifier) (Hypothetical)	CID and selected for their stability and intensity.
SIL-IS: 162.2 -> 144.2 (Hypothetical)	The stable isotope label results in a mass shift, allowing it to be distinguished from the analyte while co-eluting.	

Method 3: Chiral Separation by HPLC-UV

Principle and Rationale

Enantiomeric separation is achieved using a chiral stationary phase (CSP) that contains a chiral selector.[3] The enantiomers of **2-Amino-3-cyclohexylpropan-1-ol** interact differently with the CSP, leading to different retention times and allowing for their separation and individual quantification. Detection is typically performed using a UV detector, as the analyte lacks a strong chromophore, requiring detection at low wavelengths (~200-210 nm).

Experimental Workflow

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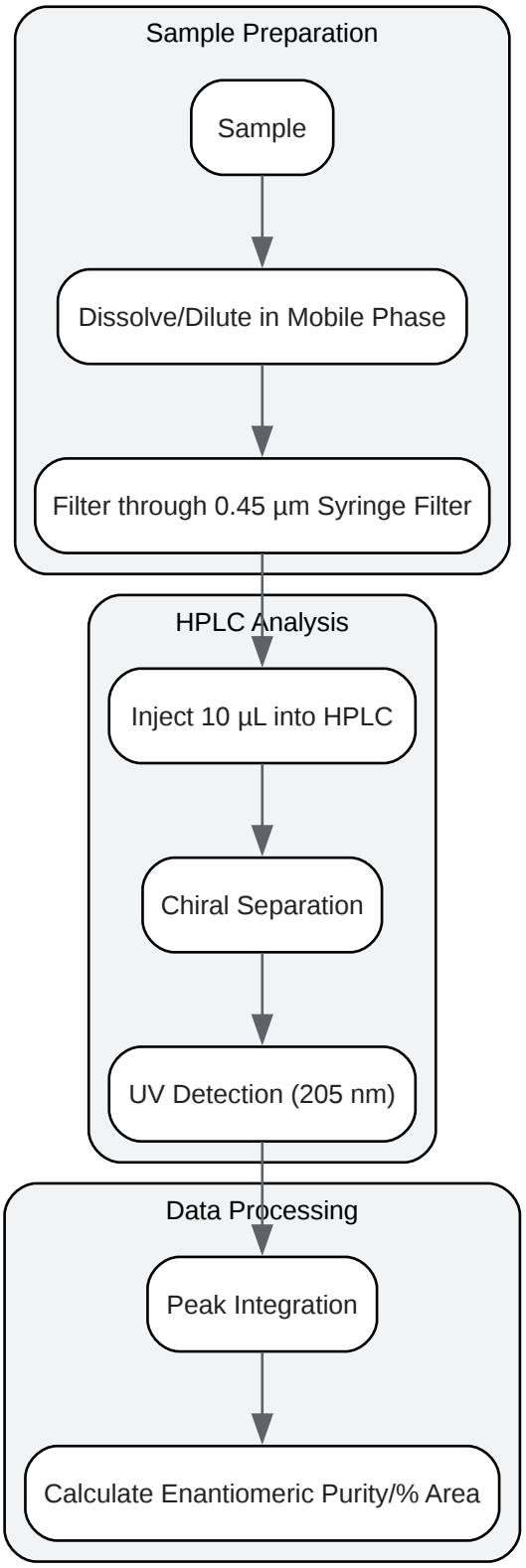

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Caption: Workflow for chiral separation of **2-Amino-3-cyclohexylpropan-1-ol**.

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Detailed Protocol

A. Reagents and Materials

- Racemic and enantiomerically pure standards of **2-Amino-3-cyclohexylpropan-1-ol**
- Hexane or Heptane (HPLC grade)
- Ethanol or Isopropanol (HPLC grade)
- Diethylamine (DEA) or Trifluoroacetic acid (TFA) (additives)

B. Instrumental Parameters

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Parameter	Recommended Setting	Rationale
HPLC System	Agilent 1260, Waters Alliance, or equivalent	A standard isocratic HPLC system is sufficient.
Column	Chiral stationary phase column (e.g., Chiralcel OD-H, Chiralpak IA, or AD-H)	The choice of column is critical and must be screened to find the optimal separation for this specific analyte.[11][12]
Mobile Phase	Isocratic mixture, e.g., Hexane:Ethanol:DEA (80:20:0.1, v/v/v)	Normal phase chromatography is typically used for chiral separations. DEA is a basic modifier added to improve the peak shape of amines.
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column.
Column Temp.	25°C	Controlled temperature ensures reproducible retention times.
Detector	UV/Vis or Photodiode Array (PDA)	
Wavelength	205 nm	The analyte lacks a strong chromophore, requiring detection at low UV wavelengths where the peptide bond absorbs.

Trustworthiness: A Self-Validating System

To ensure the reliability and accuracy of results, each protocol must be validated according to international standards, such as the ICH Q2(R2) guidelines.[13][14][15] A robust analytical method is a self-validating system, incorporating checks to guarantee performance during routine use.

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- System Suitability: Before any sample analysis, a system suitability test (SST) must be performed. This involves injecting a standard solution to check for key performance indicators like retention time stability, peak area precision, and chromatographic resolution. This confirms the system is fit for its intended purpose on the day of analysis.

- Calibration Curve: A multi-point calibration curve must be run with each batch of samples. The curve must demonstrate linearity over the expected concentration range of the samples, with a correlation coefficient (r^2) typically >0.99.[16]

- Quality Control (QC) Samples: At least three levels of QC samples (low, medium, and high concentrations) are prepared independently and analyzed with the unknown samples. The calculated concentrations of the QCs must fall within a predefined acceptance range (e.g., ±15% of the nominal value) to accept the run.[13]

- Internal Standards (IS): The use of an internal standard (ideally a stable isotope-labeled version for LC-MS/MS) is critical. The IS is added to every sample, calibrator, and QC at a constant concentration. By calculating the ratio of the analyte response to the IS response, any variability introduced during sample preparation or injection is corrected for, significantly improving accuracy and precision.[8]

Typical Validation Performance

Parameter	GC-MS	LC-MS/MS	Acceptance Criteria (ICH Q2(R2))[17]
Linearity (r^2)	>0.995	>0.998	≥0.99
Range	0.1 - 50 µg/mL	0.1 - 1000 ng/mL	Defined by linearity, accuracy, precision
Accuracy (% Recovery)	90 - 110%	95 - 105%	Typically 80-120% (or tighter)
Precision (%RSD)	< 10%	< 5%	Typically ≤15%
Limit of Quantitation (LOQ)	~0.1 µg/mL	~0.1 ng/mL	Signal-to-noise ≥10 or other justification

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